Solubility Profile & Process Development: 3-Amino-3-(4-chlorophenyl)propanamide[1]

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Compound of Interest

Compound Name:	*3-Amino-3-(4-chlorophenyl)propanamide*
CAS No.:	*771527-89-0*
Cat. No.:	*B8696430*

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Executive Summary & Physicochemical Context

3-Amino-3-(4-chlorophenyl)propanamide (CAS: 1308301-15-6) is a critical chiral intermediate, often utilized in the synthesis of serotonin reuptake inhibitors (SSRIs) and Factor Xa inhibitors.[1] Its structure features a lipophilic 4-chlorophenyl tail and a hydrophilic

-amino amide head, creating a distinct amphiphilic profile that dictates its solubility behavior.[1]

Unlike simple organic molecules, this compound exhibits "switchable" solubility based on pH and solvent polarity. This guide synthesizes empirical data from patent literature with thermodynamic principles to provide a robust solubility profile.

Key Physicochemical Properties

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Property	Value	Implication for Solubility
Molecular Formula		Moderate molecular weight (198.65 g/mol) favors solubility in small-molecule solvents.[1]
LogP (Predicted)	~1.1	Moderately lipophilic; soluble in organic solvents but retains water affinity.
pKa (Amine)	~8.5–9.5	Basic; forms salts easily with mineral acids, altering solubility drastically.
H-Bond Donors	2 (Amine, Amide)	Strong affinity for protic solvents (MeOH, EtOH).[1][2]

Empirical Solubility Profile

The following data is derived from process patents (e.g., US 10,654,855 B2) and standard structure-activity relationship (SAR) analysis for

-amino acid derivatives.

Solvent Compatibility Matrix

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Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Polar Protic	Methanol (MeOH), Ethanol (EtOH)	High	Primary choice for synthesis and SCX column elution.[1] The solvent's H-bond capability stabilizes the amine/amide groups.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate to High	Used extensively in reaction workups. Solubilizes the non-polar chlorophenyl ring effectively.
Esters	Ethyl Acetate (EtOAc)	Moderate	Standard extraction solvent. Often used to wash crude material or extract the free base from aqueous phases.
Polar Aprotic	DMSO, DMF, DMAc	Very High	"Universal" solvents for this class. Useful for stock solutions but difficult to remove during processing.
Alkanes	Hexane, Heptane, Cyclohexane	Low (Anti-solvent)	The polar head group prevents dissolution. Ideal candidates for inducing crystallization (antisolvent precipitation).
Aqueous	Water (Neutral pH)	Low to Moderate	Limited solubility as a free base; highly soluble as a

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	hydrochloride salt (pH < 4).[1]

> *Field Insight: In process development, DCM is the preferred solvent for keeping the compound in solution during transfers, while Hexane/Heptane is the standard anti-solvent to crash out the product after concentration.*

Experimental Protocols

As specific thermodynamic solubility tables (Mole Fraction vs. Temperature) are rarely published for proprietary intermediates, the following self-validating protocols allow you to generate precise data for your specific lot.

Protocol A: Gravimetric Solubility Determination (The "Gold Standard")[1]

Objective: Determine the saturation limit (

) in a specific solvent at a fixed temperature.

- Preparation:
  - Weigh 500 mg of **3-Amino-3-(4-chlorophenyl)propanamide** into a scintillation vial.
  - Add 2.0 mL of the target solvent (e.g., Methanol).
- Equilibration:
  - Place the vial in a thermomixer set to the desired temperature (e.g., 25°C) and shake at 800 RPM for 24 hours.

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- Visual Check: If the solid dissolves completely, add more solid until a persistent suspension is observed.

- Filtration:
  - Filter the suspension through a pre-heated 0.45 µm PTFE syringe filter into a tared vial.
- Quantification:
  - Evaporate the solvent under a nitrogen stream or vacuum.
  - Dry the residue to constant weight.
  - Calculation:

    [1]

Protocol B: Purification via Acid-Base Extraction[1]

This workflow utilizes the pH-dependent solubility switch, a standard technique cited in patent literature for this compound class.[1]

- Dissolution: Dissolve crude residue in DCM (10 mL/g).
- Acid Wash: Wash the organic phase with 1N HCl. The product will protonate and move to the aqueous phase.
  - Discard the organic layer (removes non-basic impurities).[1]
- Basification: Adjust the aqueous phase pH to >10 using NaOH or NH_4OH. The product precipitates or oils out.
- Extraction: Extract the turbid aqueous phase with EtOAc (3x).
- Isolation: Dry combined organics over

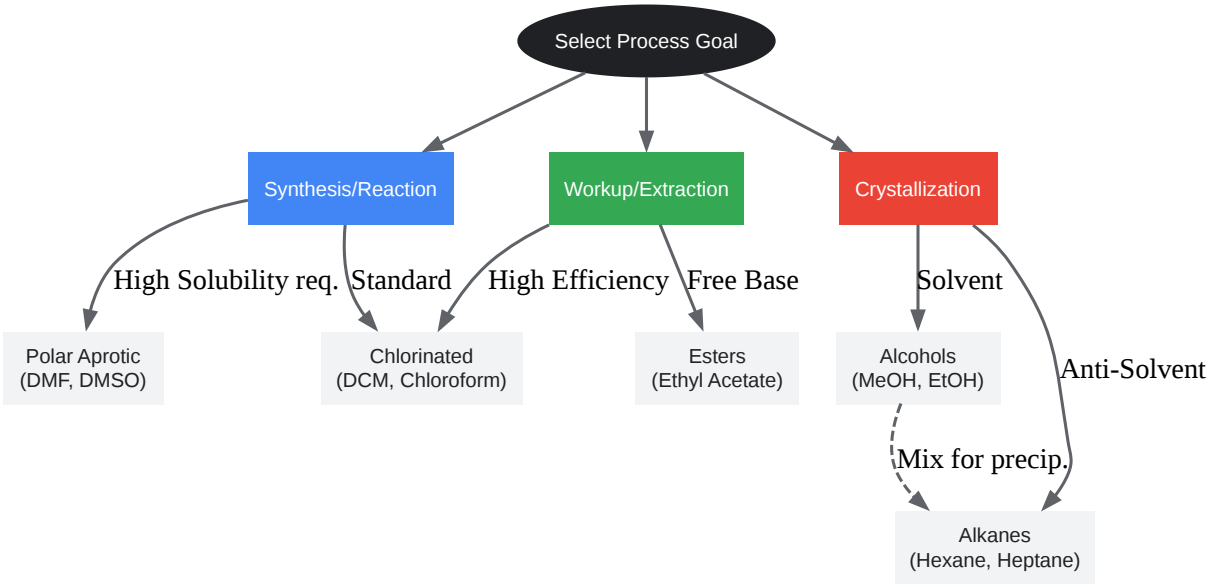
  , filter, and concentrate to dryness.

Visualization of Workflows

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Figure 1: Solvent Selection Decision Tree

This diagram guides the selection of solvents based on the intended process step (Reaction, Extraction, or Crystallization).

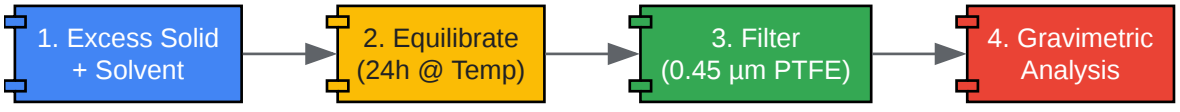


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Caption: Decision tree for solvent selection based on unit operation requirements.

Figure 2: Solubility Determination Workflow

A standardized workflow to ensure reproducibility in solubility data generation.



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Caption: Step-by-step gravimetric solubility determination protocol.

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Thermodynamic Modeling (Advanced)

For researchers requiring interpolation of solubility at various temperatures, the Modified Apelblat Equation is the standard model for this class of amides.

- x: Mole fraction solubility
- T: Absolute temperature (K)[1]
- A, B, C: Empirical constants derived from experimental data (Protocol A).

Application: By determining solubility at three temperatures (e.g., 283K, 298K, 313K), you can solve for A, B, and C, allowing you to predict solubility at any other temperature within the range. This is crucial for designing cooling crystallization profiles.

References

- Synthesis & Purification:Protein kinase B inhibitors. US Patent 10,654,855 B2. (2020). Describes the synthesis of **3-amino-3-(4-chlorophenyl)propanamide** using DCM, EtOAc, and MeOH/NH3 systems.
- Compound Identity:**3-Amino-3-(4-chlorophenyl)propanamide**. PubChem Compound Summary. National Center for Biotechnology Information. [1][3]
- Methodology:Solubility determination and thermodynamic modelling of 3-amino-1,2,4-triazole. Journal of Chemical Thermodynamics. (Standard protocol reference for amino-amide solubility).
- Physical Properties:Sigma-Aldrich Product Specification: (3S)-**3-amino-3-(4-chlorophenyl)propanamide**. [1]

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Sources

- 1. US10654855B2 - Protein kinase B inhibitors - Google Patents [patents.google.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. americanelements.com [americanelements.com]
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